

phase diagram of ascorbyl palmitate water system

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Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

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Experimental Phase Behavior with PEG 400

A 2012 study in *Colloids and Surfaces B: Biointerfaces* specifically investigated the phase behavior of the **ascorbyl palmitate** (Asc16)–polyethyleneglycol 400 (PEG 400)–water system [1] [2]. The key findings on the identified mesophases are summarized below.

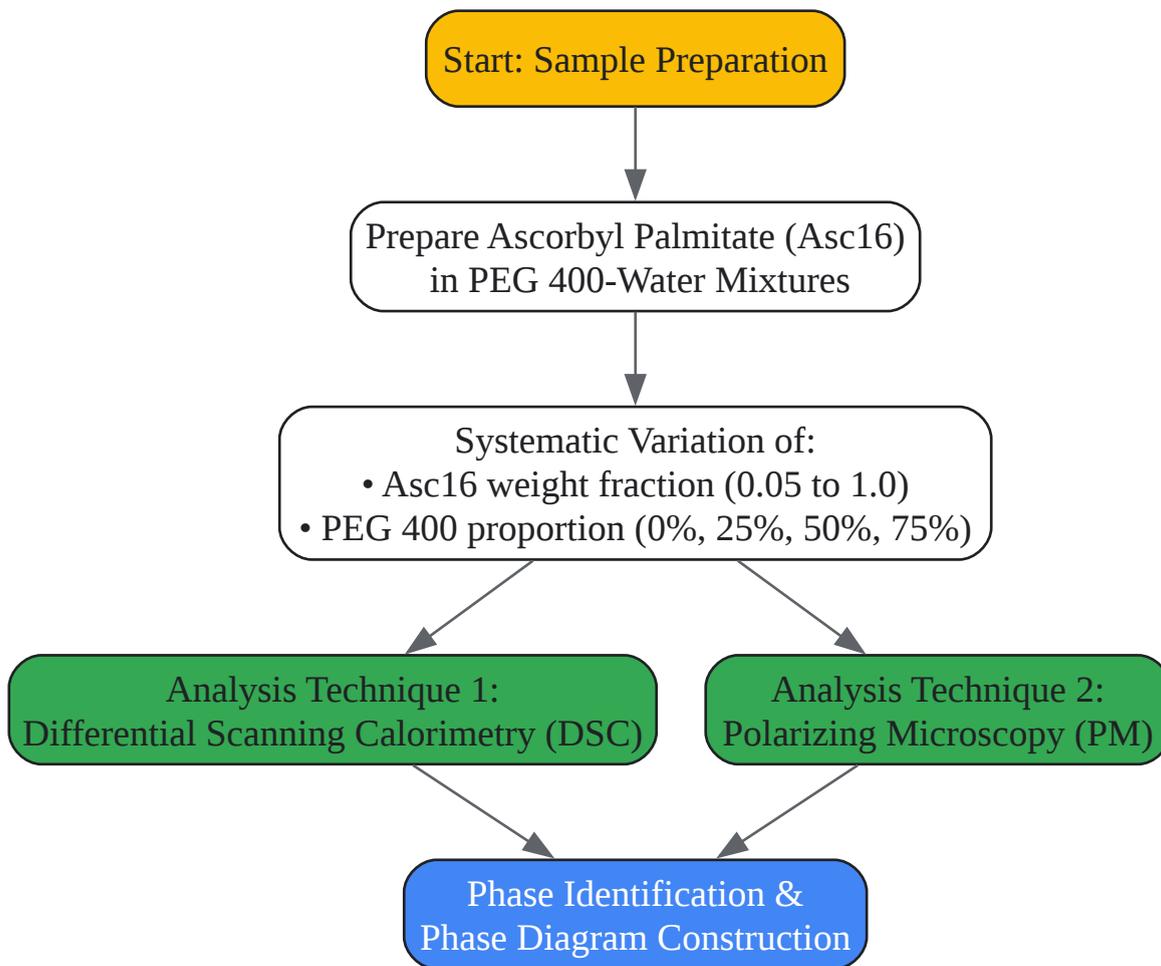
| Phase / State | Structure / Characteristics | Conditions of Formation |
|----------------------------|--|---|
| Cubic Mesophase | A non-lamellar, likely viscous isotropic phase [1] [2] | Detected in certain regions of the phase diagram; its domain shifts with PEG content [1] [2]. |
| Lamellar Mesophases | Two (probably three) layered structures with alternating surfactant and solvent layers [1] [2] | Detected in different regions of the phase diagram [1] [2]. |
| Hydrated Crystals | Asc16 • 2.6 H ₂ O [1] [2] | Forms when sufficient water is present [1] [2]. |
| Anhydrous Crystals | Mixture with hydrated crystals [1] [2] | Forms when the proportion of water is lower than that required for full hydration [1] [2]. |

| Phase / State | Structure / Characteristics | Conditions of Formation |
|----------------------|--|---|
| Waxy Crystals | Hydrocarbon bilayers are melted, but polar bilayers remain rigid [1] [2] | Formed upon heating the hydrated/anhydrous crystal mixture [1] [2]. |

Effect of PEG 400: The study found that adding PEG 400 to the system systematically shifts the boundaries of the liquid crystalline domains to **lower temperatures and lower surfactant concentrations** [1] [2]. Specifically, at PEG 400 concentrations $\geq 50\%$, the domain of the cubic mesophase shifts to lower surfactant concentrations compared to water-rich systems [1] [2].

Detailed Experimental Methodology

The following workflow outlines the key experimental procedures from the study. Please note that specific equipment models and detailed sample preparation formulas are not provided in the available sources.



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Finding More Specialized Data

The phase diagram of a surfactant system is highly specific to its components and conditions. The study located is for a ternary system, which is more complex than the binary system you initially inquired about.

To find a dedicated phase diagram for the **ascorbyl palmitate**-water system, I suggest you:

- **Consult Specialized Databases:** Search platforms like **SciFinder** or **Reaxys**, which are designed for deep chemical and pharmaceutical data retrieval.
- **Use Precise Search Terms:** Try searching scientific literature with terms like "**ascorbyl palmitate water binary phase diagram**" or "**Asc16 phase behavior surfactant**" to target more fundamental studies.

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References

1. The ascorbyl palmitate-polyethyleneglycol 400-water ... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) The ascorbyl –polyethyleneglycol... - Academia.edu palmitate [academia.edu]

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